

# A Technical Guide to Tricaprilin-d15: Commercial Availability and Scientific Applications

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## Compound of Interest

Compound Name: **Tricaprilin-d15**

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This technical guide provides a comprehensive overview of the commercial availability, and scientific applications of deuterated Tricaprilin, with a specific focus on **Tricaprilin-d15** as requested. It is intended to serve as a resource for researchers, scientists, and drug development professionals who require a stable isotope-labeled internal standard for the quantitative analysis of Tricaprilin.

## Introduction to Tricaprilin and its Deuterated Analogs

Tricaprilin, also known as trioctanoin or glyceryl trioctanoate, is a medium-chain triglyceride (MCT) composed of a glycerol backbone and three caprylic acid (octanoic acid) fatty acid chains. It is under investigation as a ketogenic agent for various neurological conditions, including Alzheimer's disease.

In bioanalytical studies, particularly pharmacokinetic (PK) and metabolism studies, the use of a stable isotope-labeled internal standard is crucial for accurate and precise quantification of the analyte of interest by mass spectrometry. Deuterated analogs of Tricaprilin, such as **Tricaprilin-d15**, serve this purpose. These standards have the same chemical properties as the unlabeled compound but a higher mass, allowing them to be distinguished by a mass

spectrometer. This co-eluting, mass-differentiated standard helps to correct for variability in sample preparation and instrument response.

It is important to note that while the query specified "**Tricaprilin-d15**," the most commonly available and heavily deuterated form found in the market is Tricaprilin-d50. This guide will address both to provide a comprehensive resource.

## Commercial Suppliers and Availability

The primary commercial supplier identified for deuterated Tricaprilin is MedchemExpress. They list both **Tricaprilin-d15** and Tricaprilin-d50 in their product catalog, indicating their role as a key source for these research compounds. While other major chemical suppliers such as Toronto Research Chemicals, Santa Cruz Biotechnology, and Cayman Chemical are prominent in the life sciences sector, their online catalogs did not readily list **Tricaprilin-d15** or Tricaprilin-d50 at the time of this review.

Table 1: Commercial Supplier Information for Deuterated Tricaprilin

Supplier	Product Name(s)	Catalog Number(s)	Availability	Notes
MedchemExpress	Tricaprilin-d15 (Trioctanoin-d15)	HY-B1804S2	Inquire for quote	Listed as a deuterated analog of Tricaprilin.
Tricaprilin-d50 (Trioctanoin-d50)	HY-B1804S1	Inquire for quote	The more heavily deuterated and commonly cited version.	

Note: Availability and catalog numbers are subject to change. It is recommended to contact the supplier directly for the most current information.

## Technical Data and Specifications

A Certificate of Analysis (CoA) provides critical information regarding the quality and purity of a chemical standard. While a specific CoA for **Tricaprilin-d15** or -d50 was not publicly available, a representative CoA for the non-deuterated Tricaprilin from MedchemExpress provides an example of the expected quality control parameters.

Table 2: Representative Technical Specifications for Tricaprilin (based on non-deuterated CoA)

Parameter	Specification
Appearance	Colorless to light yellow liquid
Purity (by NMR)	≥98.0%
Molecular Formula	C <sub>27</sub> H <sub>50</sub> O <sub>6</sub>
Molecular Weight	470.69 g/mol
Storage	-20°C (3 years)

For deuterated standards, the CoA would additionally include crucial information such as:

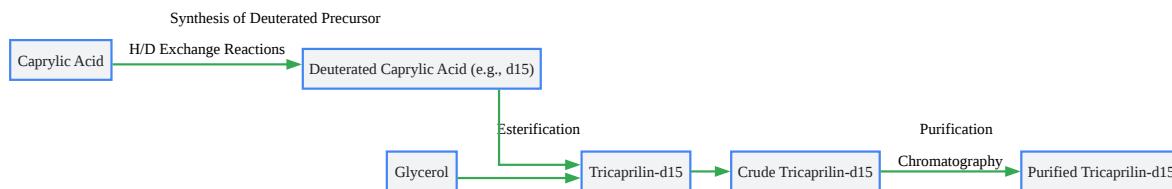
- Isotopic Purity/Enrichment: The percentage of the deuterated form relative to the unlabeled and other isotopic variants.
- Deuterium Incorporation: The number and location of deuterium atoms in the molecule.

Researchers should always request a lot-specific Certificate of Analysis from the supplier before use to ensure the quality and suitability of the standard for their experiments.

## Synthesis of Deuterated Tricaprilin

The synthesis of deuterated triglycerides like **Tricaprilin-d15** or -d50 is a multi-step process that is not typically performed in a standard research laboratory. The general approach involves the use of deuterated precursors. One common method is the esterification of glycerol with deuterated caprylic acid (octanoic acid-d15 or a more heavily deuterated variant). The deuterated fatty acid itself can be synthesized through various organic chemistry techniques, often involving H/D exchange reactions on the hydrocarbon chain.

A generalized workflow for the synthesis is outlined below:



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Caption: Generalized synthesis workflow for **Tricaprilin-d15**.

## Experimental Protocols: Application in Bioanalysis

Deuterated Tricaprilin is an essential tool for the quantitative analysis of Tricaprilin in biological matrices such as plasma, serum, or tissue homogenates using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following provides a detailed, representative experimental protocol.

### Sample Preparation: Protein Precipitation

- Aliquoting: To a 1.5 mL microcentrifuge tube, add 100  $\mu$ L of the plasma sample (calibration standard, quality control sample, or unknown sample).
- Internal Standard Spiking: Add 10  $\mu$ L of the **Tricaprilin-d15** working solution (concentration to be optimized based on instrument sensitivity, e.g., 100 ng/mL in methanol) to each tube.
- Protein Precipitation: Add 300  $\mu$ L of ice-cold acetonitrile to each tube.
- Vortexing: Vortex the samples vigorously for 1 minute to ensure complete protein precipitation.
- Centrifugation: Centrifuge the tubes at 14,000  $\times$  g for 10 minutes at 4°C.

- Supernatant Transfer: Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

## Liquid Chromatography (LC) Parameters

Table 3: Representative LC Parameters

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 $\mu$ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes.
Flow Rate	0.4 mL/min
Injection Volume	5 $\mu$ L
Column Temperature	40°C

## Tandem Mass Spectrometry (MS/MS) Parameters

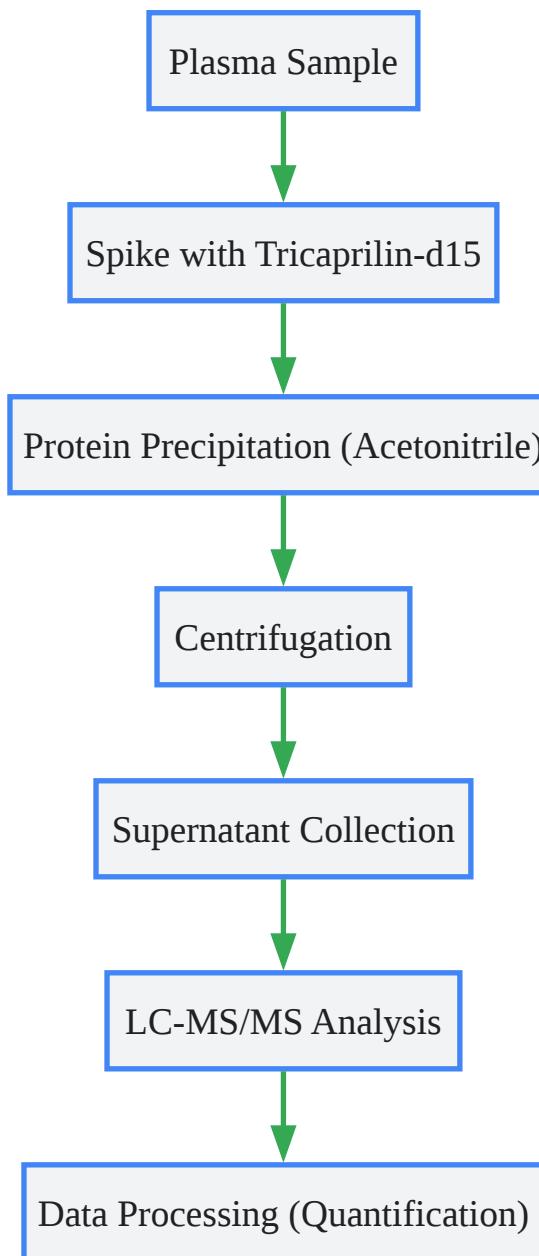
Detection is performed on a triple quadrupole mass spectrometer using electrospray ionization (ESI) in positive ion mode. Multiple Reaction Monitoring (MRM) is used for quantification.

Table 4: Representative MS/MS Parameters

Parameter	Tricaprilin	Tricaprilin-d15
Precursor Ion (Q1)	m/z of $[M+NH_4]^+$ or $[M+Na]^+$	m/z of deuterated $[M+NH_4]^+$ or $[M+Na]^+$
Product Ion (Q3)	Specific fragment ion	Corresponding fragment ion of the deuterated precursor
Collision Energy	To be optimized	To be optimized
Dwell Time	100 ms	100 ms

Note: The exact m/z values for precursor and product ions will depend on the ionization adduct and the specific fragmentation pattern of Tricaprilin, which should be determined experimentally.

The workflow for a typical bioanalytical experiment is depicted below:

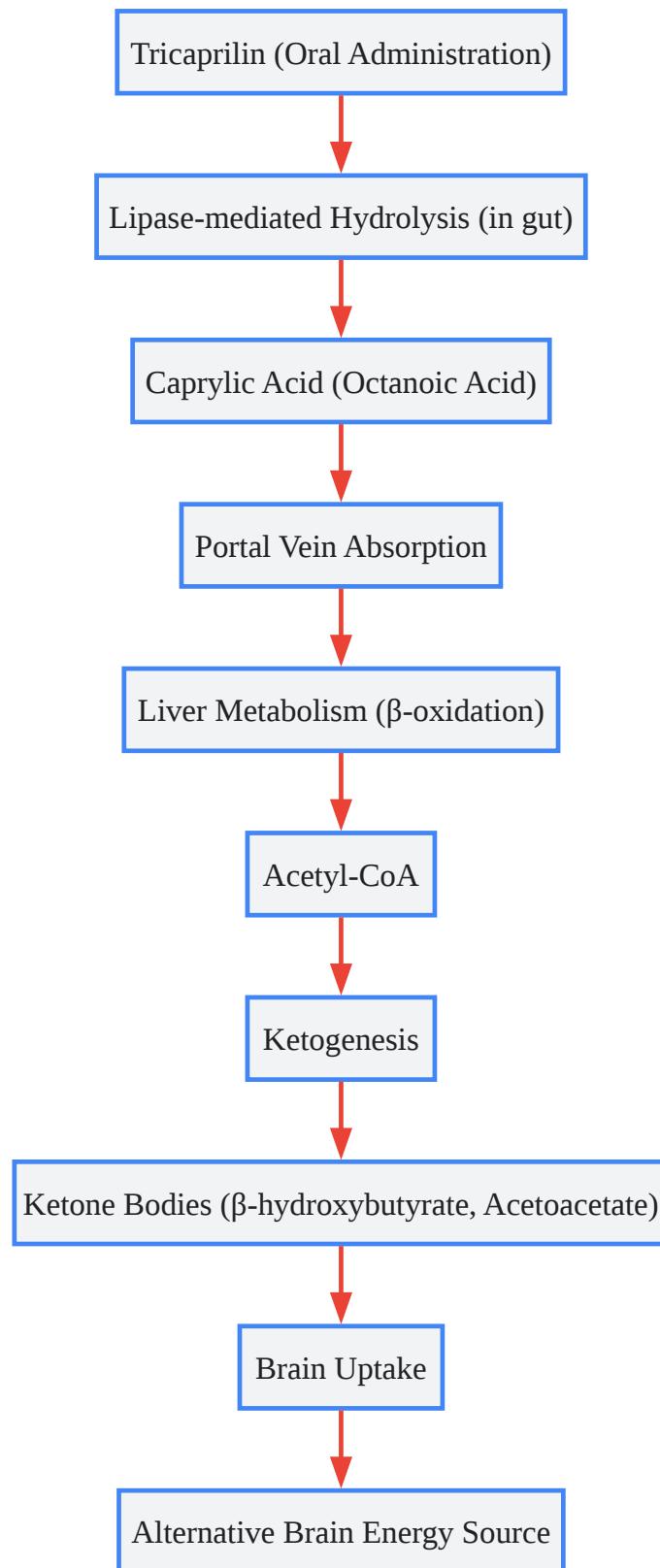


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Caption: Experimental workflow for Tricaprilin quantification.

## Signaling Pathways and Logical Relationships

Tricaprilin is investigated for its potential to induce ketosis, providing an alternative energy source for the brain. The metabolic pathway from Tricaprilin to ketone bodies is a key area of study.



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Caption: Metabolic pathway of Tricaprilin to ketone bodies.

## Conclusion

**Tricaprilin-d15** and its more heavily deuterated analog, Tricaprilin-d50, are essential tools for the accurate quantification of Tricaprilin in preclinical and clinical research. MedchemExpress is a key commercial supplier for these stable isotope-labeled standards. The provided experimental protocols and diagrams offer a foundational framework for researchers to develop and implement robust bioanalytical methods for their studies. It is imperative to obtain a lot-specific Certificate of Analysis to ensure the quality and isotopic purity of the standard before its use in quantitative assays.

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